

Application Notes and Protocols: Preparation of PF-4136309 Stock Solution with DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction

PF-4136309, also known as INCB8761, is a potent and selective antagonist of the C-C chemokine receptor 2 (CCR2).[1][2][3][4] CCR2 plays a crucial role in the recruitment of monocytes and macrophages to sites of inflammation and within the tumor microenvironment. [1] As such, **PF-4136309** is a valuable tool for in vitro and in vivo studies related to inflammation, immunology, and oncology.[1][5] This document provides a detailed protocol for the preparation of a stock solution of **PF-4136309** using dimethyl sulfoxide (DMSO) as the solvent.

Physicochemical Properties

A summary of the key physicochemical properties of **PF-4136309** is presented in the table below.



Property	Value	Reference
Molecular Formula	C29H31F3N6O3	[1]
Molecular Weight	568.59 g/mol	[1][2][6]
Appearance	Solid powder	[1]
Solubility in DMSO	≥50 mg/mL (87.94 mM)	[6][7]
Solubility in Water	Insoluble	[1][2]

Experimental Protocol: Preparation of a 10 mM PF-4136309 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PF-4136309** in DMSO. The concentration can be adjusted based on experimental needs, and the required mass of **PF-4136309** can be calculated accordingly.

Materials:

- PF-4136309 powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- · Microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- Determine the required mass of PF-4136309:
 - Use the following formula to calculate the mass of PF-4136309 required to prepare the desired volume of stock solution at the target concentration: Mass (g) = Concentration



(mol/L) x Volume (L) x Molecular Weight (g/mol)

- For example, to prepare 1 mL of a 10 mM stock solution:
 - Concentration = 10 mM = 0.01 mol/L
 - Volume = 1 mL = 0.001 L
 - Molecular Weight = 568.59 g/mol
 - Mass = 0.01 mol/L x 0.001 L x 568.59 g/mol = 0.0056859 g = 5.69 mg
- Weighing PF-4136309:
 - Carefully weigh out the calculated mass of PF-4136309 powder using a calibrated analytical balance.
 - Transfer the powder to a sterile microcentrifuge tube or vial.
- Dissolving in DMSO:
 - Add the desired volume of anhydrous DMSO to the tube containing the PF-4136309 powder. It is recommended to use freshly opened DMSO as it is hygroscopic, and absorbed moisture can reduce the solubility of the compound.[2][3][7][8]
 - For the example above, add 1 mL of DMSO.
- Ensuring Complete Dissolution:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonication for 5-10 minutes can be applied to break down any aggregates.[8]
 - Gentle warming of the solution to 30-40°C can also aid in solubilization.
- Storage of the Stock Solution:



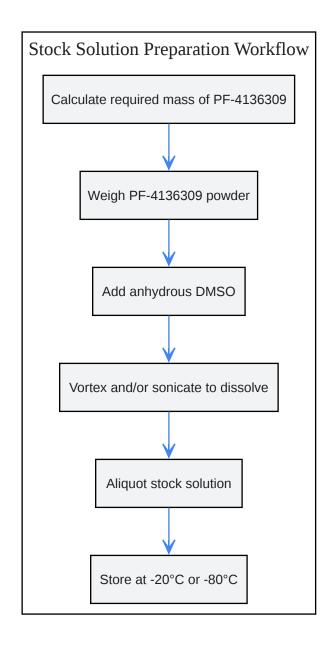
- Once the PF-4136309 is completely dissolved, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.[6]
- For short-term storage (days to weeks), the aliquots can be stored at 0-4°C.[1]
- For long-term storage (months to years), store the aliquots at -20°C or -80°C.[1][2][6]

Calculation Table for Various Stock Concentrations:

Desired Stock Concentration	Volume of DMSO	Mass of PF-4136309 Required
1 mM	1 mL	0.57 mg
5 mM	1 mL	2.84 mg
10 mM	1 mL	5.69 mg
20 mM	1 mL	11.37 mg
50 mM	1 mL	28.43 mg

Visualizations

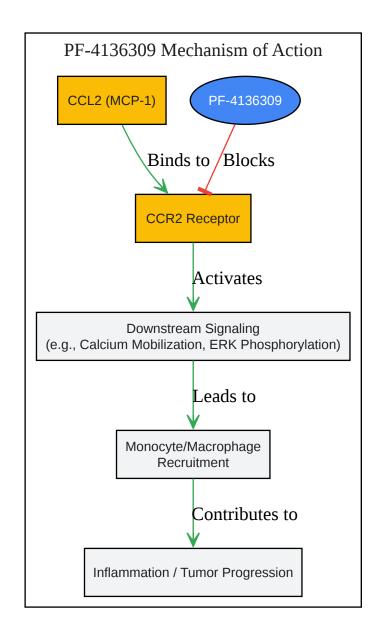




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Caption: Workflow for **PF-4136309** Stock Solution Preparation.





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Caption: PF-4136309 Signaling Pathway Inhibition.

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